

# An In-depth Technical Guide to the Safe Handling of Urea-13C,15N2

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## Compound of Interest

Compound Name: Urea-13C,15N2

Cat. No.: B131032

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For: Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety and handling guidelines for **Urea-13C,15N2**, a stable, non-radioactive isotopically labeled compound. It is crucial for professionals engaged in research and development to adhere to these protocols to ensure personal safety and maintain the integrity of experimental outcomes. **Urea-13C,15N2** is commonly utilized as a tracer in metabolic studies, a diagnostic agent such as in the urea breath test for *Helicobacter pylori* detection, and in advanced magnetic resonance imaging (MRI) applications.<sup>[1][2][3][4]</sup>

## Hazard Identification and Classification

**Urea-13C,15N2** is not classified as a hazardous substance according to Regulation (EC) No 1272/2008.<sup>[5]</sup> However, as with any chemical substance, it should be handled with care in a laboratory setting. Potential hazards are minimal but may include:

- **Inhalation:** Inhalation of dust may cause respiratory tract irritation.
- **Skin/Eye Contact:** May cause slight irritation upon contact with eyes or skin.
- **Ingestion:** May be harmful if swallowed in large quantities, potentially causing nausea and vomiting.
- **Combustion:** The substance is combustible. Fire may produce hazardous decomposition products, including carbon oxides (CO, CO2) and nitrogen oxides (NOx).

## Physical, Chemical, and Toxicological Properties

The fundamental properties of **Urea-13C,15N2** are summarized below. This data is essential for safe storage and handling.

### Table 1: Physical and Chemical Properties

Property	Value	Source
Linear Formula	$\text{H}_2^{15}\text{N}^{13}\text{CO}^{15}\text{NH}_2$	
CAS Number	58069-83-3	
Molecular Weight	63.03 g/mol	
Appearance	Solid	
Melting Point	132 - 135 °C	
Storage Temperature	15 - 25 °C (Room Temperature)	
Isotopic Purity	≥99 atom % $^{13}\text{C}$ ; ≥98 atom % $^{15}\text{N}$	

### Table 2: Toxicological Data

Test	Species	Route	Value	Source
LD50	Rat	Oral	8,471 mg/kg	
Carcinogenicity	N/A	N/A	No ingredient is identified as a probable, possible, or confirmed human carcinogen by IARC.	
Germ Cell Mutagenicity	No data available	N/A	N/A	

## Experimental Protocols: Handling and Storage

Adherence to proper handling and storage protocols is paramount for laboratory safety and to prevent contamination of the isotopically labeled compound.

### Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Urea-13C,15N2**.

- **Eye Protection:** Wear chemical safety goggles or glasses as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- **Hand Protection:** Wear suitable chemical-resistant gloves tested according to EN 374.
- **Body Protection:** A standard laboratory coat should be worn.
- **Respiratory Protection:** For operations that may generate dust, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a P1 or N95 filter.

### General Handling Procedures

- Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid dust formation and inhalation.
- Avoid contact with skin, eyes, and clothing.
- Practice good industrial hygiene: wash hands thoroughly after handling, and before eating, drinking, or smoking.
- Do not eat, drink, or store food in areas where the chemical is handled.
- Keep containers tightly closed when not in use.

### Storage Requirements

- Store in a cool, dry, and well-ventilated place.
- Keep the container tightly sealed to prevent moisture absorption, as urea is hygroscopic.

- Store away from incompatible materials, particularly strong oxidizing agents.
- Recommended storage temperature is between 15-25°C.

## Emergency and Spill Procedures

### First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.
- In Case of Skin Contact: Remove contaminated clothing. Rinse skin with plenty of water and soap.
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do.
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. If the person feels unwell, consult a doctor.

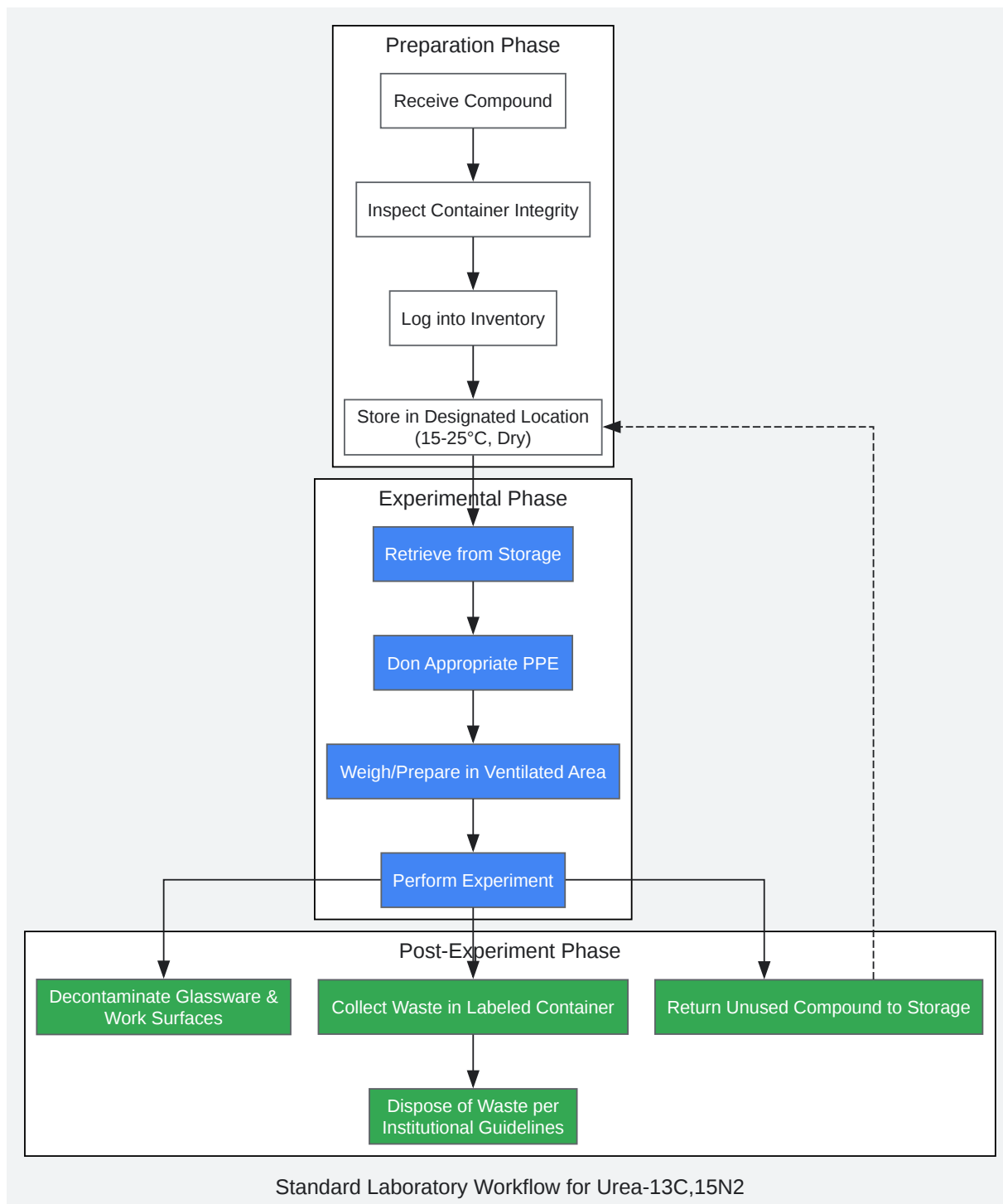
### Accidental Release Measures

For any spill, ensure personal safety first.

- Personal Precautions: Avoid breathing dust. Ensure adequate ventilation and wear the appropriate PPE as described in Section 3.1.
- Environmental Precautions: Prevent the substance from entering drains, surface water, or ground water.
- Cleanup Methods: Carefully sweep or vacuum up the spilled solid material. Place it into a suitable, labeled, and closed container for disposal. Ventilate the affected area after cleanup is complete.

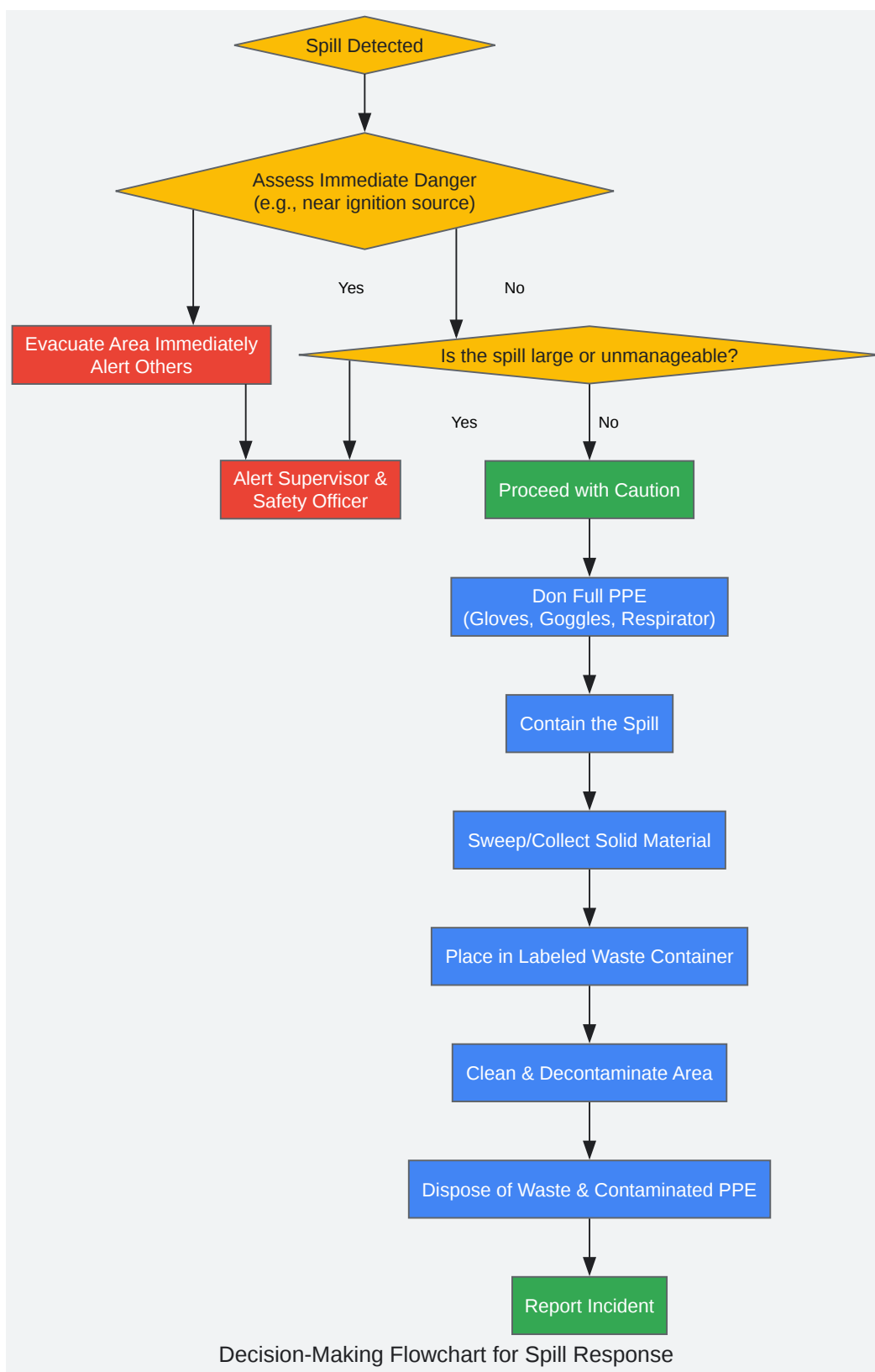
## Mandatory Visualizations

The following diagrams illustrate the standard workflow for handling **Urea-13C,15N2** and the decision-making process for spill response.



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Caption: Standard laboratory workflow for handling **Urea-13C,15N2**.



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Caption: Decision-making flowchart for a **Urea-<sup>13</sup>C,<sup>15</sup>N<sub>2</sub>** spill response.

## Disposal Considerations

Disposal of **Urea-13C,15N2** and any contaminated materials must be conducted in strict accordance with all applicable local, state, and federal environmental regulations.

- Collect waste material in appropriate, clearly labeled containers.
- Do not dispose of the chemical into the sewer system or the environment.
- Consult with your institution's environmental health and safety (EHS) department for specific disposal procedures.

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